

"1-Palmitoyl-3-lauroyl-rac-glycerol" chemical properties and CAS number

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Compound of Interest

Compound Name: **1-Palmitoyl-3-lauroyl-rac-glycerol**

Cat. No.: **B3026061**

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1-Palmitoyl-3-lauroyl-rac-glycerol: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, relevant experimental protocols, and biological significance of **1-Palmitoyl-3-lauroyl-rac-glycerol** (CAS Number: 51604-53-6). This diacylglycerol, containing palmitic and lauric acid residues, is a subject of interest in lipid research and drug development due to the crucial role of diacylglycerols as signaling molecules.

Core Chemical and Physical Properties

The fundamental chemical and physical characteristics of **1-Palmitoyl-3-lauroyl-rac-glycerol** are summarized below. It is important to note that while some properties are well-documented, others, such as the melting and boiling points, are not readily available in published literature, as indicated by safety data sheets which list them as "undetermined".

Property	Value	Source
CAS Number	51604-53-6	[1]
Molecular Formula	C ₃₁ H ₆₀ O ₅	[1]
Molecular Weight	512.8 g/mol	[1]
Formal Name	hexadecanoic acid, 2-hydroxy-3-[(1-oxododecyl)oxy]propyl ester	[1]
Synonyms	1-Palmitin-3-Laurin, TG(16:0/0:0/12:0)	[1]
Melting Point	Undetermined	
Boiling Point	Undetermined	
Density	Not available	
Solubility	DMF: 20 mg/ml, DMSO: 30 mg/ml, Ethanol: 0.25 mg/ml, PBS (pH 7.2): 0.7 mg/ml	[1]
Storage Temperature	-20°C	[1]
Stability	≥ 4 years	[1]

Experimental Protocols

Detailed experimental protocols for the specific synthesis and analysis of **1-Palmitoyl-3-lauroyl-rac-glycerol** are not extensively published. However, general methodologies for the preparation and characterization of diacylglycerols are well-established and can be adapted.

General Protocol for Diacylglycerol Analysis via High-Performance Liquid Chromatography (HPLC)

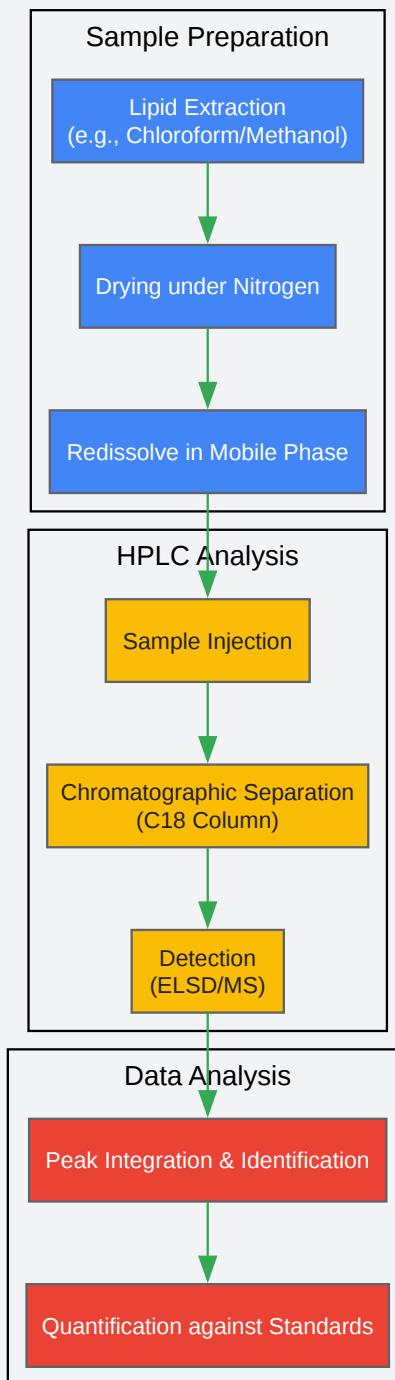
This protocol outlines a general procedure for the analysis of diacylglycerol content in a sample, adapted from methodologies used for lipid analysis.

- Sample Preparation:

- Lipid extraction from the sample matrix is performed using a suitable solvent system, such as a chloroform/methanol mixture.
- The extracted lipid fraction is dried under a stream of nitrogen and then redissolved in the mobile phase for HPLC analysis.
- HPLC Conditions:
 - Column: A reverse-phase C18 column is typically used for separating different acylglycerol species.
 - Mobile Phase: A gradient of solvents, such as n-hexane, isopropanol, and methanol, can be employed to achieve separation.
 - Flow Rate: A constant flow rate is maintained, for example, 25.0 mL/min.
 - Column Temperature: The column is maintained at a constant temperature, for instance, 30.0 °C.
 - Injection Volume: A specific volume of the prepared sample, such as 10.0 µL, is injected.
 - Detection: An evaporative light scattering detector (ELSD) or a mass spectrometer (MS) can be used for detection and quantification of the diacylglycerol species.
- Data Analysis:
 - The retention times and peak areas of the sample are compared to those of known diacylglycerol standards for identification and quantification.

A generalized workflow for this analytical process is depicted in the diagram below.

Experimental Workflow: HPLC Analysis of Diacylglycerols

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Workflow for HPLC Analysis of Diacylglycerols

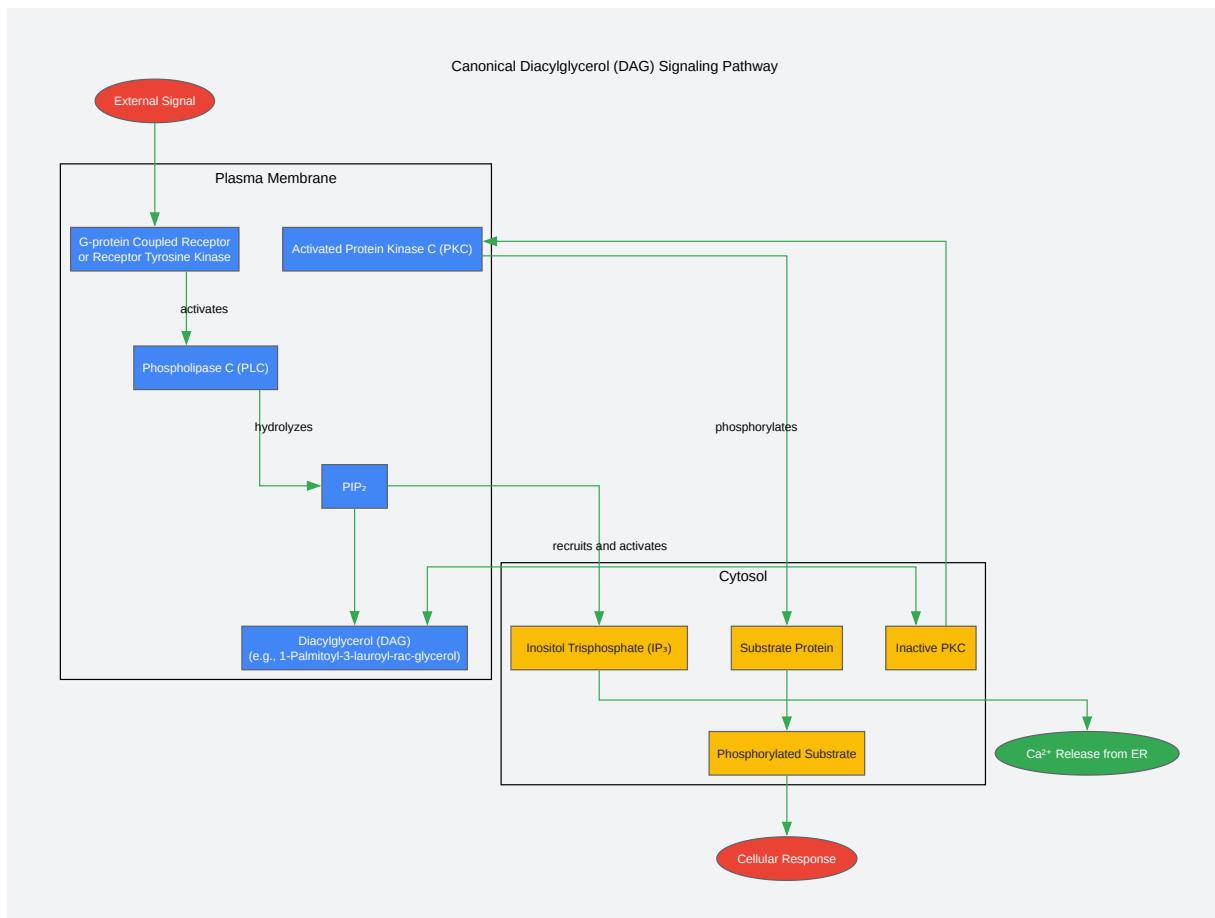
Biological Significance and Signaling Pathways

1-Palmitoyl-3-lauroyl-rac-glycerol is a diacylglycerol (DAG). In cellular biology, DAGs are critical second messengers that play a pivotal role in signal transduction.

General Diacylglycerol (DAG) Signaling Pathway

The canonical signaling pathway involving DAG begins with the hydrolysis of membrane phospholipids, primarily phosphatidylinositol 4,5-bisphosphate (PIP₂), by phospholipase C (PLC). This reaction generates two second messengers: inositol trisphosphate (IP₃) and DAG. While IP₃ diffuses into the cytoplasm to trigger the release of calcium from intracellular stores, DAG remains in the plasma membrane.

At the membrane, DAG activates members of the Protein Kinase C (PKC) family. The binding of DAG to the C1 domain of conventional and novel PKC isoforms induces a conformational change that relieves autoinhibition and activates the kinase. Activated PKC then phosphorylates a wide array of downstream target proteins, thereby modulating numerous cellular processes, including cell proliferation, differentiation, apoptosis, and immune responses.

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References

- 1. caymanchem.com [caymanchem.com]
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